

Application Notes and Protocols: 4-Acetamidobenzenesulfonamide as a Carbonic Anhydrase Inhibitor

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Compound of Interest

Compound Name: **4-Acetamidobenzenesulfonamide**

Cat. No.: **B121751**

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Introduction

4-Acetamidobenzenesulfonamide, a primary sulfonamide, is a well-characterized inhibitor of carbonic anhydrases (CAs). CAs are a family of ubiquitous metalloenzymes that catalyze the reversible hydration of carbon dioxide to bicarbonate and a proton.^{[1][2]} These enzymes play a crucial role in a variety of physiological processes, including pH homeostasis, CO₂ transport, electrolyte secretion, and biosynthesis.^{[1][2]} The involvement of various CA isoforms in pathological conditions such as glaucoma, epilepsy, and cancer has established them as significant therapeutic targets. **4-Acetamidobenzenesulfonamide** serves as a valuable tool for studying the physiological and pathological roles of CAs and as a reference compound in the development of novel, isoform-selective CA inhibitors.

Data Presentation: Inhibitory Activity of 4-Acetamidobenzenesulfonamide and Related Sulfonamides

The inhibitory potency of **4-Acetamidobenzenesulfonamide** and the parent compound sulfanilamide against several human carbonic anhydrase (hCA) isoforms is summarized below.

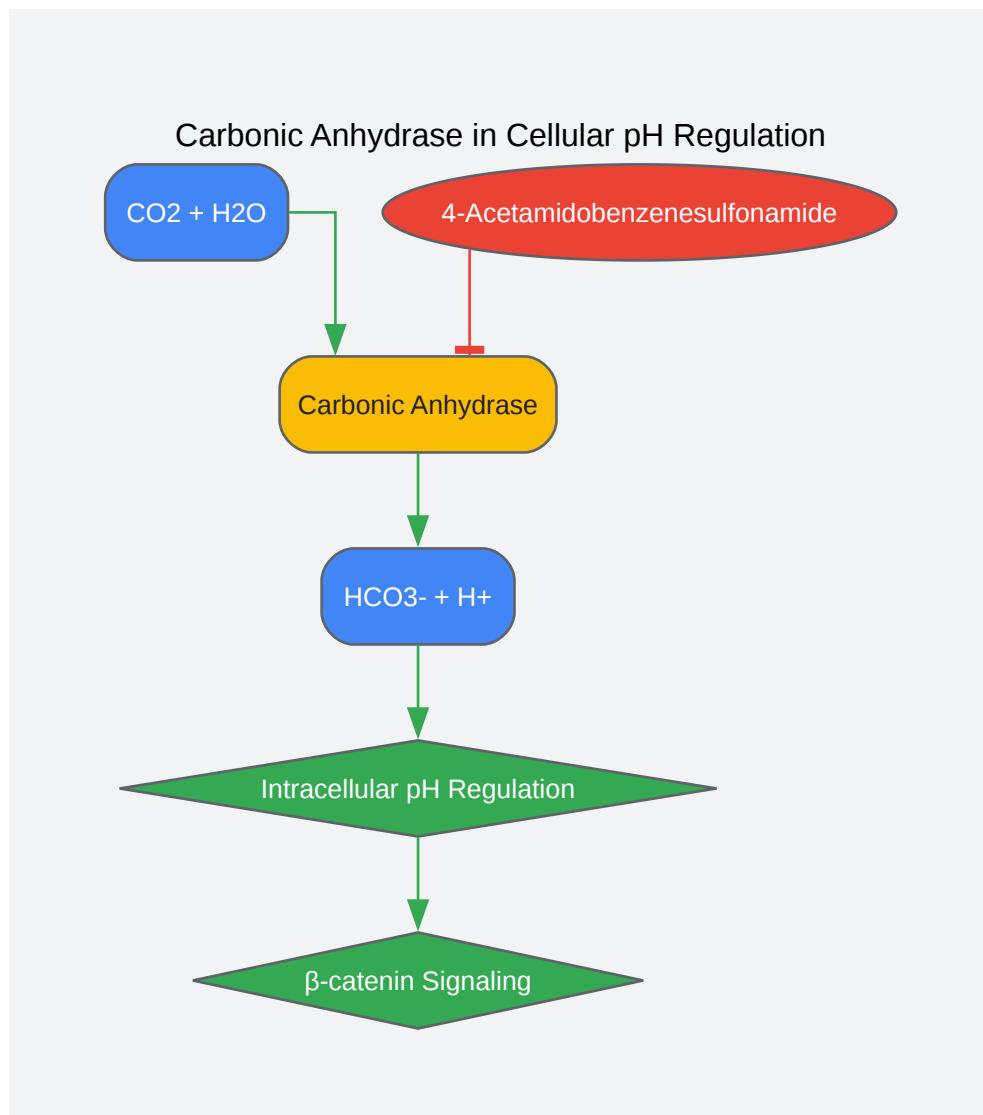
The data is presented as inhibition constants (K_i), where a lower value indicates a stronger inhibitory activity.

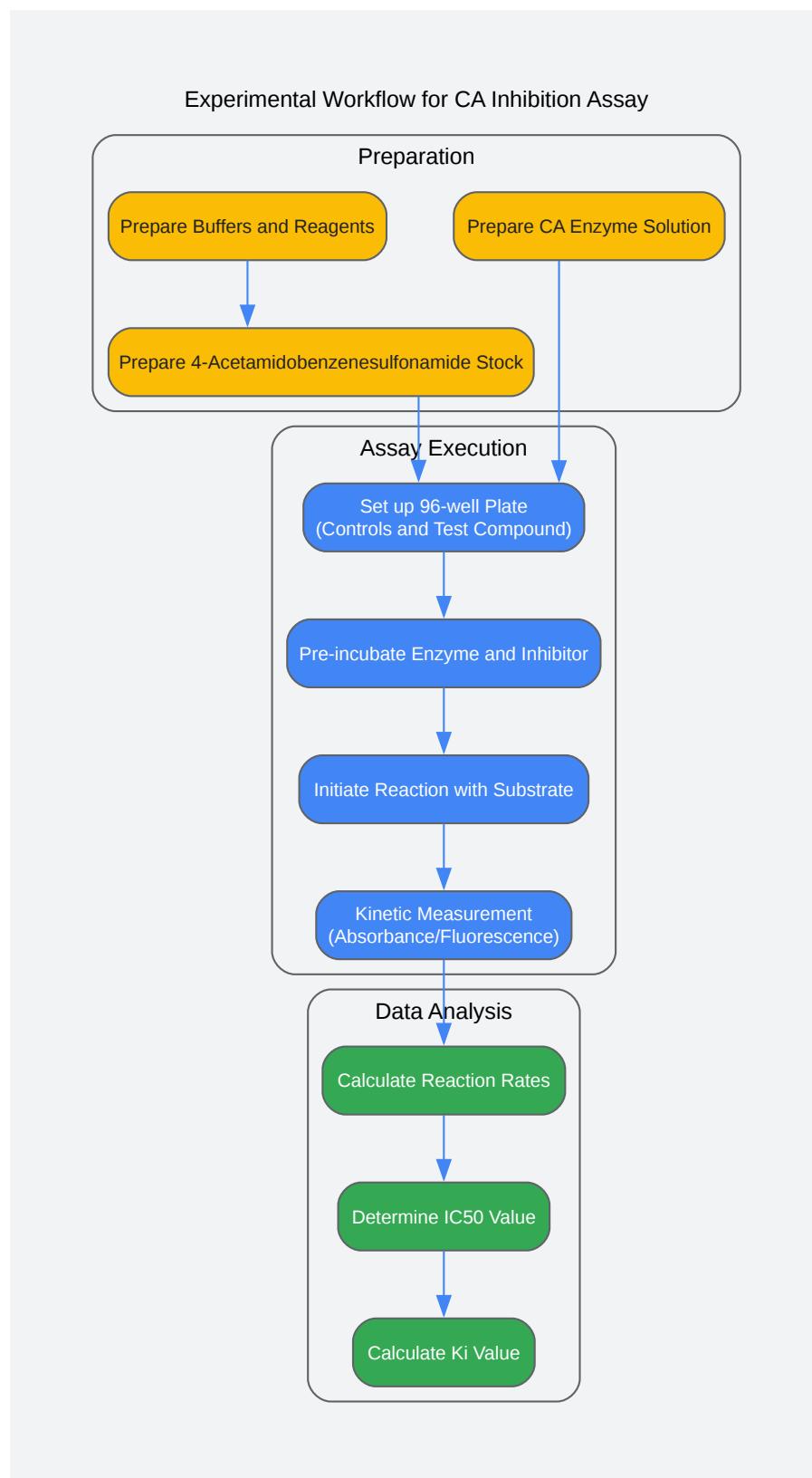
Compound	hCA I (K_i in nM)	hCA II (K_i in nM)	hCA IX (K_i in nM)	hCA XII (K_i in nM)
4-Acetamidobenzenesulfonamide	-	246	135	49
Sulfanilamide	250	12	25	5.7

Note: Data for **4-Acetamidobenzenesulfonamide** is from a single source and may not be comprehensive across all isoforms. Data for sulfanilamide is provided for comparative purposes. The inhibitory profile can vary depending on the assay conditions.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the role of carbonic anhydrase in physiological signaling and a general workflow for evaluating **4-Acetamidobenzenesulfonamide** as a CA inhibitor.



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References

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- 2. assaygenie.com [assaygenie.com]
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